

A Comparative Purity Assessment of Commercial 4-Methoxy-2-methyl-2-butanethiol Standards

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Compound of Interest

Compound Name: 4-Methoxybutane-2-Thiol

Cat. No.: B15267830

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For researchers, scientists, and drug development professionals, the purity of analytical standards is paramount for accurate and reproducible results. This guide provides a comparative assessment of commercial standards of 4-methoxy-2-methyl-2-butanethiol (CAS No. 94087-83-9), a key aroma compound and potential building block in various chemical syntheses. This document outlines experimental protocols for purity determination using Gas Chromatography-Mass Spectrometry (GC-MS) and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy and discusses potential impurities based on its synthesis.

Commercial Standard Purity Comparison

The purity of commercially available 4-methoxy-2-methyl-2-butanethiol standards can vary between suppliers. A summary of stated purities from prominent chemical vendors is presented below. It is important to note that the listed purity is as stated by the supplier and independent verification is recommended.

Supplier	Stated Purity	Analytical Method
Sigma-Aldrich	≥98.0%	Gas Chromatography (GC)[1]
Manchester Organics	95%	Not Specified[2]
BOC Sciences	Not Specified	Not Specified

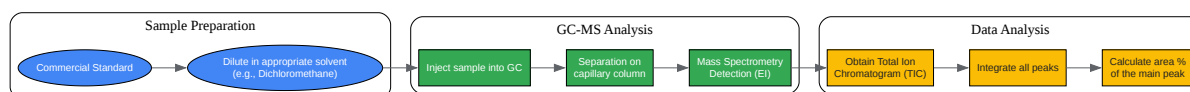
Experimental Protocols for Purity Assessment

To independently verify the purity of commercial standards, two robust analytical techniques are recommended: Gas Chromatography-Mass Spectrometry (GC-MS) for the identification and quantification of volatile impurities, and Quantitative Nuclear Magnetic Resonance (qNMR) for an absolute purity determination.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds in a mixture. For the analysis of the relatively volatile 4-methoxy-2-methyl-2-butanethiol, a headspace or direct injection method can be employed.

Experimental Workflow for GC-MS Purity Analysis



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Caption: Workflow for GC-MS purity assessment of 4-methoxy-2-methyl-2-butanethiol.

Methodology:

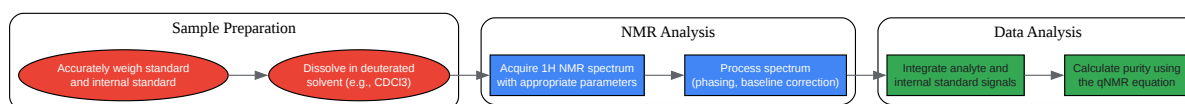
- Sample Preparation: Accurately weigh approximately 10 mg of the 4-methoxy-2-methyl-2-butanethiol standard and dissolve it in 1 mL of a suitable volatile solvent such as dichloromethane or methyl tert-butyl ether (MTBE).
- GC-MS Parameters:
 - Injection: 1 μ L, split injection (e.g., 50:1 split ratio).

- Injector Temperature: 250 °C.
- Column: A non-polar or medium-polarity capillary column is recommended, such as a DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Final hold: Hold at 250 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 350.
 - Transfer Line Temperature: 280 °C.
 - Ion Source Temperature: 230 °C.
- Data Analysis:
 - Identify the peak corresponding to 4-methoxy-2-methyl-2-butanethiol based on its retention time and mass spectrum.
 - Integrate the area of all peaks detected in the total ion chromatogram (TIC).
 - Calculate the purity as the percentage of the peak area of 4-methoxy-2-methyl-2-butanethiol relative to the total peak area of all components.

Quantitative Nuclear Magnetic Resonance (qNMR) Analysis

qNMR provides a direct and highly accurate method for determining the absolute purity of a compound without the need for a standard of the same compound. The method relies on the principle that the integral of an NMR signal is directly proportional to the number of nuclei contributing to that signal.

Experimental Workflow for qNMR Purity Analysis



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References

- 1. 4-Methoxy-2-methyl-2-butanethiol analytical standard | 94087-83-9 [sigmaaldrich.com]
- 2. manchesterorganics.com [manchesterorganics.com]
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